

A Technical Guide to 1-Acetylcyclohexene: Commercial Availability, Synthesis, and Applications

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Compound of Interest

Compound Name: 1-Acetylcyclohexene

Cat. No.: B1328911

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Acetylcyclohexene** (CAS No. 932-66-1), a versatile building block in organic synthesis. This document details its commercial availability, key chemical and physical properties, and established experimental protocols for its synthesis and use in further chemical transformations.

Commercial Availability

1-Acetylcyclohexene is readily available from a variety of chemical suppliers, catering to both research and bulk quantity needs. Purity levels typically range from 96% to over 99%, with the most common being 97%. The compound is generally supplied as a clear, slightly yellow liquid.

Table 1: Commercial Suppliers and Product Specifications

Supplier	Product Number	Purity	Available Quantities
Sigma-Aldrich	A14405	97%	5g, 25g[1]
Thermo Scientific Chemicals	102500250	97%	5g, 25g[2][3]
Biosynth Carbosynth	FA01013	-	5G[1]
Frontier Specialty Chemicals	JK308289	97%	5g[1]
CP Lab Safety	-	97%	100g[4]
LEAP CHEM Co., Ltd.	-	98% - 99%	Inquire for bulk[5][6]
3B Pharmachem (Wuhan) International Co.,Ltd.	-	-	Inquire for bulk[1]
Shanghai Hanhong Scientific Co.,Ltd.	-	-	Inquire for bulk[1]
Jinan Jiachang Pharmaceutical Technology Co., Ltd.	-	99%+ HPLC	Inquire for bulk[1]
Henan Fengda Chemical Co., Ltd.	-	99%	Inquire for bulk[1]
Shaanxi Dideu New Materials Co. Ltd.	-	98.0%	Inquire for bulk[1]

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **1-Acetylcyclohexene** is essential for its safe handling, storage, and application in experimental work.

Table 2: Physicochemical Properties of **1-Acetylcyclohexene**

Property	Value
Molecular Formula	C ₈ H ₁₂ O[1][2][3][7]
Molecular Weight	124.18 g/mol [1][2][7][8]
Appearance	Clear slightly yellow liquid[1]
Boiling Point	201-202 °C (lit.)[1][8]
Melting Point	73 °C[1][2]
Density	0.966 g/mL at 25 °C (lit.)[1][8]
Refractive Index	n ₂₀ /D 1.49 (lit.)[1][8]
Flash Point	66 °C (150.8 °F) - closed cup[8][9]
Storage Temperature	2-8°C[1]

Experimental Protocols

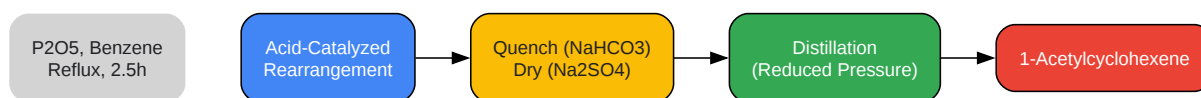
Synthesis of 1-Acetylcyclohexene from 1-Ethynylcyclohexanol

A common and well-documented method for the preparation of **1-Acetylcyclohexene** involves the acid-catalyzed rearrangement of 1-ethynylcyclohexanol. The following protocol is adapted from Organic Syntheses.

Experimental Procedure:

- In a 500-mL round-bottomed flask, combine 40 g (0.32 mole) of 1-ethynylcyclohexanol, 250 mL of dry benzene, and 10 g of phosphorus pentoxide.
- Add a boiling chip and attach a reflux condenser to the flask.
- Gently reflux the benzene solution on a steam cone for 2.5 hours.
- After the reaction period, cool the flask and decant the benzene solution from the phosphorus pentoxide.

- Wash the benzene solution once with 100 mL of a 5% sodium bicarbonate solution.
- Dry the organic layer over 15 g of anhydrous sodium sulfate.
- Remove the benzene by distillation at atmospheric pressure.
- Carefully fractionate the residue at reduced pressure through a 15-cm helix-packed column.
- Collect the product boiling at 85–88°C/22 mm Hg. The expected yield is between 22.5–28 g (56–70%).



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Synthesis of **1-Acetylcyclohexene** Workflow.

Chemoenzymatic Synthesis of Enantiomeric, Bicyclic δ -Halo- γ -lactones

1-Acetylcyclohexene serves as a crucial starting material in multi-step syntheses. A notable example is the chemoenzymatic synthesis of enantiomeric, bicyclic δ -halo- γ -lactones, which possess biological activity. The initial steps of this synthesis, as described in a study by Mazur et al., are outlined below.

Experimental Procedure (Initial Steps):

- **Reduction of 1-Acetylcyclohexene:** **1-Acetylcyclohexene** is reduced to the corresponding racemic alcohol, 1-(cyclohex-1-en-1-yl)ethanol.
- **Enzymatic Kinetic Resolution:** The racemic alcohol undergoes lipase-catalyzed kinetic resolution to separate the enantiomers. This step is critical for establishing the stereochemistry of the final products.

- Chirality Transfer: The resolved enantiopure alcohol is then utilized in subsequent steps to transfer its chirality to the target molecule.

This highlights the utility of **1-Acetylcyclohexene** in accessing chiral molecules of biological interest.

Safety and Handling

1-Acetylcyclohexene is a combustible liquid and may cause skin and eye irritation.[9]

Appropriate personal protective equipment, including safety goggles and chemical-resistant gloves, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

This guide provides a foundational understanding of **1-Acetylcyclohexene** for laboratory and research applications. For specific applications and more complex transformations, consulting the primary literature is highly recommended.

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